

Application Notes and Protocols for Establishing BAY 2666605-Sensitive Cancer Cell Lines

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BAY 2666605 is a first-in-class, orally bioavailable small molecule that functions as a molecular glue, inducing the formation of a novel protein-protein interaction between phosphodiesterase 3A (PDE3A) and Schlafen family member 12 (SLFN12).[1][2][3] This induced proximity leads to a potent and selective cytotoxic effect in cancer cells that co-express high levels of both PDE3A and SLFN12.[2][3] The formation of the PDE3A-SLFN12 complex allosterically activates the latent RNase activity of SLFN12, resulting in the specific cleavage of tRNA-Leu-TAA. This event triggers a cascade of downstream effects, including the inhibition of global protein synthesis, ribosomal pausing, and ultimately, apoptosis, leading to cancer cell death.

These application notes provide a comprehensive guide for researchers to identify and establish cancer cell lines sensitive to **BAY 2666605**, a critical step in preclinical research and drug development. The following sections detail the underlying mechanism of action, protocols for biomarker assessment, methods for determining drug sensitivity, and procedures for confirming the on-target activity of **BAY 2666605**.

Mechanism of Action of BAY 2666605

Methodological & Application



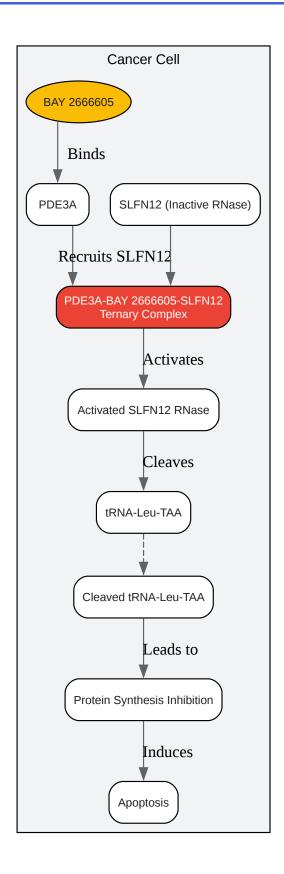


BAY 2666605 acts as a "molecular glue," a small molecule that induces and stabilizes the interaction between two proteins that do not normally associate. In the case of **BAY 2666605**, the two target proteins are PDE3A and SLFN12. The key steps in its mechanism of action are:

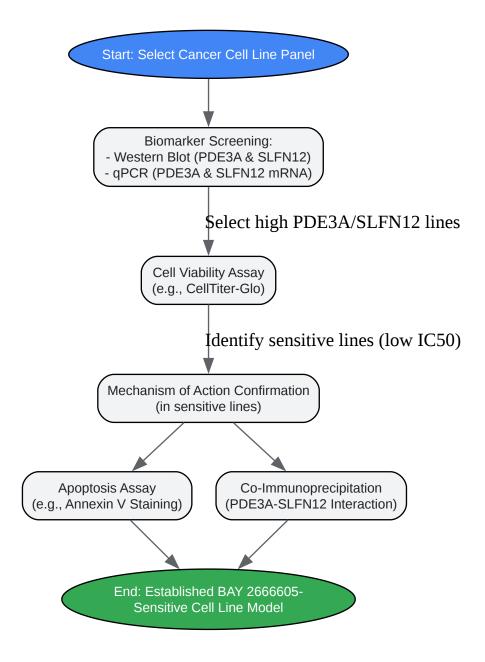
- Binding to PDE3A: **BAY 2666605** binds to PDE3A, inducing a conformational change.
- Recruitment of SLFN12: The BAY 2666605-PDE3A complex creates a novel interface for the recruitment and binding of SLFN12.
- Activation of SLFN12 RNase Activity: The formation of the ternary complex (PDE3A-BAY 2666605-SLFN12) activates the latent endoribonuclease activity of SLFN12.
- tRNA Cleavage: Activated SLFN12 specifically cleaves tRNA-Leu-TAA.
- Inhibition of Protein Synthesis: The degradation of tRNA-Leu-TAA leads to a stall in protein translation at codons corresponding to this tRNA.
- Apoptosis: The culmination of these events is the induction of programmed cell death (apoptosis) in the cancer cell.

The sensitivity to **BAY 2666605** is therefore critically dependent on the endogenous expression levels of both PDE3A and SLFN12.









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References

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